

# An In-depth Technical Guide to the Safety and Handling of Tetrabutylgermane

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## Compound of Interest

Compound Name: Tetrabutylgermane

Cat. No.: B085935

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **tetrabutylgermane**. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards and the necessary measures to mitigate them. This document is intended for professionals working in laboratory and drug development settings.

## Chemical and Physical Properties

**Tetrabutylgermane** is an organometallic compound with the chemical formula  $C_{16}H_{36}Ge$ .<sup>[1]</sup> A clear understanding of its physical properties is fundamental to its safe handling and storage.

| Property         | Value                                       | Source    |
|------------------|---------------------------------------------|-----------|
| Molecular Weight | 301.1 g/mol                                 | [1]       |
| Appearance       | Colorless to light yellow liquid            | [2][3][4] |
| Boiling Point    | >100 °C (lit.)[2]; 130-133 °C / 5 mm[4]     | [2][4]    |
| Density          | 0.93 g/mL at 25 °C (lit.)[2]; 0.934 g/mL[5] | [2][5]    |
| Flash Point      | >110 °C / >230 °F[6]; 113 °C[4]             | [4][6]    |
| Refractive Index | n <sub>20/D</sub> 1.455 (lit.)[2]; 1.457[5] | [2][5]    |
| Solubility       | Insoluble in water[4][7]                    | [4][7]    |

## Hazard Identification and GHS Classification

**Tetrabutylgermane** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications based on aggregated data.[1]

| Hazard Class                                     | Category | Hazard Statement                       |
|--------------------------------------------------|----------|----------------------------------------|
| Acute Toxicity, Oral                             | 4        | H302: Harmful if swallowed             |
| Acute Toxicity, Dermal                           | 4        | H312: Harmful in contact with skin     |
| Acute Toxicity, Inhalation                       | 4        | H332: Harmful if inhaled               |
| Skin Corrosion/Irritation                        | 2        | H315: Causes skin irritation           |
| Serious Eye Damage/Eye Irritation                | 2        | H319: Causes serious eye irritation    |
| Specific Target Organ Toxicity (Single Exposure) | 3        | H335: May cause respiratory irritation |

Signal Word: Warning[1][4]

Hazard Pictogram:

 alt text

## Experimental Protocols: Safe Handling and Storage

While specific, detailed experimental protocols for individual laboratory procedures are not available in the public domain, the following general guidelines for safe handling and storage must be strictly adhered to.

### 3.1. Handling Procedures

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[8]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.[6]
  - Hand Protection: Wear appropriate chemical-resistant gloves.[3]
  - Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin exposure.[3]
- Hygiene:
  - Wash hands and any exposed skin thoroughly after handling.[3][6]
  - Do not eat, drink, or smoke in areas where the chemical is handled or stored.[3][6]
- Spill Management:
  - In case of a spill, immediately evacuate the area.
  - Use proper personal protective equipment before attempting to clean up.[8]
  - Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, closed container for disposal.[8]

- Ensure adequate ventilation during cleanup.[8]

### 3.2. Storage Procedures

- Container: Keep the container tightly closed in a dry and well-ventilated place.[6][9]
- Incompatibilities: Store away from strong oxidizing agents.[6]
- Conditions to Avoid: Keep away from heat, sparks, open flames, and hot surfaces.

## Emergency Procedures

In the event of exposure or a fire, immediate and appropriate action is critical.

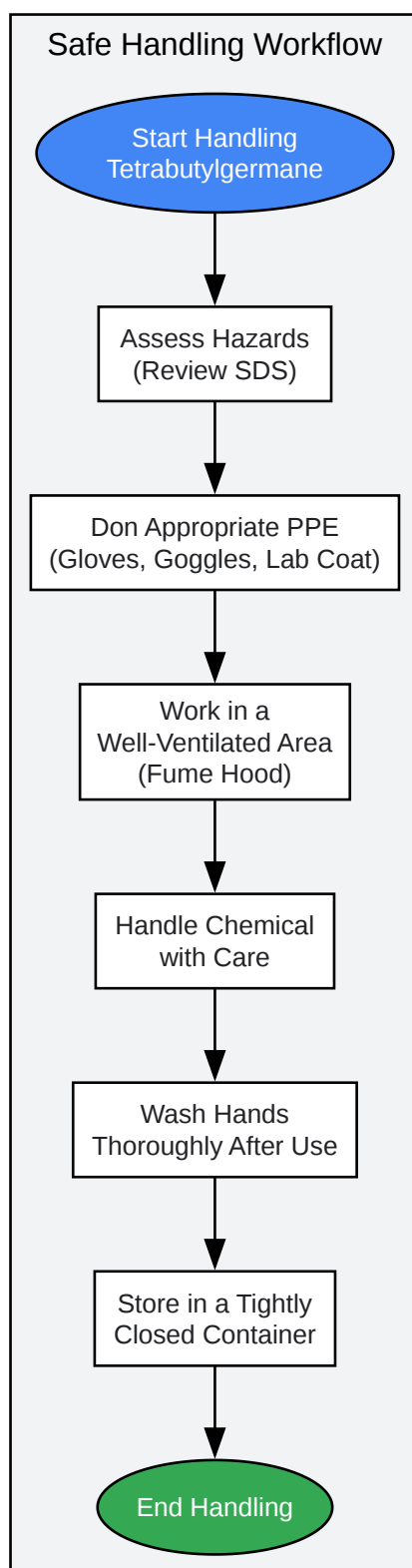
| Exposure Route | First Aid Measures                                                                                                                         |
|----------------|--------------------------------------------------------------------------------------------------------------------------------------------|
| Ingestion      | If swallowed, call a POISON CENTER or doctor immediately.[3] Rinse mouth with water.[3][6]                                                 |
| Skin Contact   | Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[3][6] Seek medical attention.[3][6] |
| Inhalation     | Move the person to fresh air.[3][6] If not breathing, give artificial respiration.[3][6] Seek medical attention.[3][6]                     |
| Eye Contact    | Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[3][6] Seek medical attention.[3][6]               |

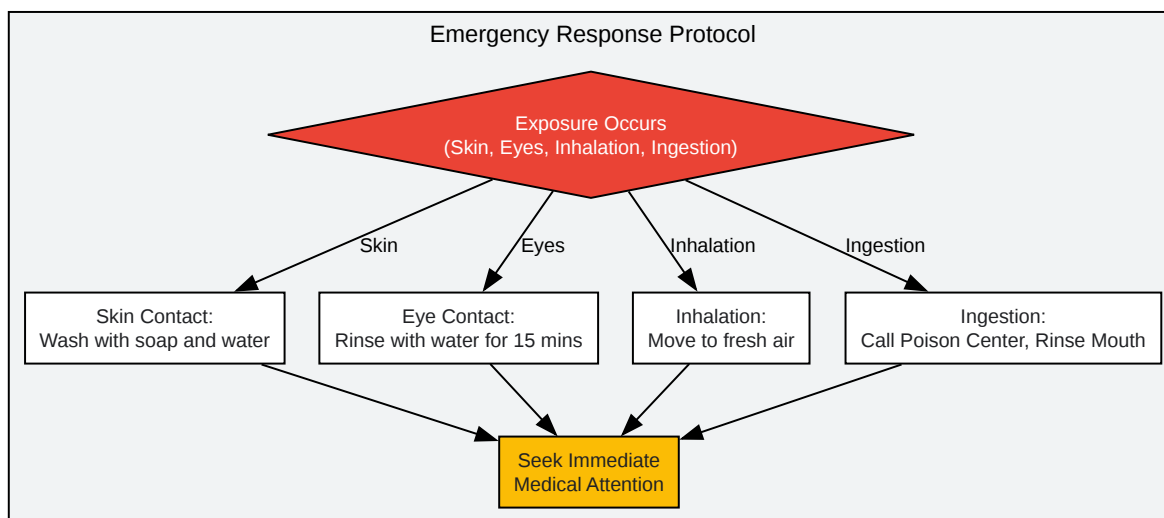
### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or chemical foam.[3][6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[6]

## Logical Workflows and Relationships

The following diagrams illustrate the logical flow of actions for safe handling and emergency response.





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